thermochemical data for Pyrazine, 1,4-dioxide

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Compound of Interest

Compound Name:	*Pyrazine, 1,4-dioxide*
CAS No.:	*2423-84-9*
Cat. No.:	*B1204096*

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Thermochemical Profile: Pyrazine 1,4-dioxide

CAS: 2423-66-7 | Formula: C

H

N

O

| MW: 112.09 g/mol

Executive Summary

Pyrazine 1,4-dioxide (PZDO) occupies a unique niche at the intersection of heterocyclic chemistry and energetic materials science. Historically viewed as a metabolic oxidation product, recent investigations (2024) have re-characterized PZDO as a "diluted energetic" material. It possesses a positive enthalpy of formation and significant thermal stability up to its decomposition point, making it a valuable coformer for stabilizing high-energy density materials (HEDMs) without sacrificing overall energetic performance. This guide details its thermodynamic stability, phase transition behaviors, and synthesis logic.

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Molecular Characterization & Symmetry

PZDO retains the high symmetry of its parent pyrazine, belonging to the D

point group (centrosymmetric). This symmetry is critical for its packing density (1.597 g/cm^3) and lattice energy.

- Electronic Structure: The N-oxide moieties introduce significant dipolar character (

  ), increasing the lattice energy relative to pyrazine.

- Bonding: The N-O bonds are coordinate covalent, characterized by a bond dissociation energy (BDE) estimated at ~260 kJ/mol (analogous to pyridine N-oxide), contributing to the molecule's oxidative potential.

Thermochemical Data Summary

The following data consolidates experimental combustion calorimetry and high-level quantum chemical calculations (W1-F12).

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Parameter	Value	Unit	Method/Notes
Enthalpy of Formation ( )	+69.6	kJ/mol	Experimental (Combustion)
Enthalpy of Formation ( )	+193.5	kJ/mol	Calculated (W1-F12)
Enthalpy of Sublimation ( )	122 ± 3	kJ/mol	Langmuir/DSC Analysis
Decomposition Enthalpy ( )	-1140 ± 70	J/g	Exothermic decomposition
Activation Energy ( )	200.0 ± 0.3	kJ/mol	Kinetic Model (KJMAE)
Density ( )	1.597	g/cm^3	X-ray Diffraction (293 K)
Melting Point	None	-	Sublimes/Decomposes

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> *Critical Insight: Unlike many organics, PZDO does not exhibit a distinct melting endotherm prior to decomposition. It undergoes simultaneous sublimation and exothermic decomposition upon heating, necessitating careful thermal analysis protocols (open crucible DSC) to decouple these events.*

Experimental Methodologies

4.1 Synthesis & Purification Protocol

Obtaining high-purity PZDO is a prerequisite for accurate calorimetry. The standard synthesis utilizes an oxidative N-functionalization.

Protocol:

- Reagents: Pyrazine (1.0 eq), 30% Hydrogen Peroxide (excess, ~2.5-3.0 eq), Glacial Acetic Acid (Solvent).
- Reaction: Dissolve pyrazine in glacial acetic acid. Slowly add H

  O

  while maintaining temperature at 70-80°C. Reflux for 8-12 hours to ensure complete oxidation to the di-N-oxide (avoiding the mono-oxide impurity).
- Workup: Concentrate the solution under reduced pressure. The product precipitates upon cooling/concentration.
- Purification (Crucial): Recrystallize from water or ethanol/water mixtures. For calorimetric standards, sublimation is the preferred final purification step to remove trace water and organic acids.

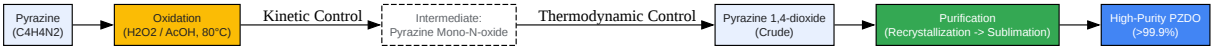

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Figure 1: Step-wise oxidative synthesis pathway for Pyrazine 1,4-dioxide.

4.2 Combustion Calorimetry Logic

To determine

, the enthalpy of combustion (

) is measured.

- Reaction:
- Correction: The high nitrogen content requires careful analysis of nitric acid (

) formation in the bomb, which must be titrated and corrected for.

Energetic Architecture (Born-Haber Cycle)

Understanding the stability of PZDO requires analyzing the energy required to form the molecule from its constituent atoms versus its solid-state lattice energy. The high enthalpy of sublimation (122 kJ/mol) indicates strong intermolecular forces, likely dominated by hydrogen bonding (

) and dipole-dipole interactions.

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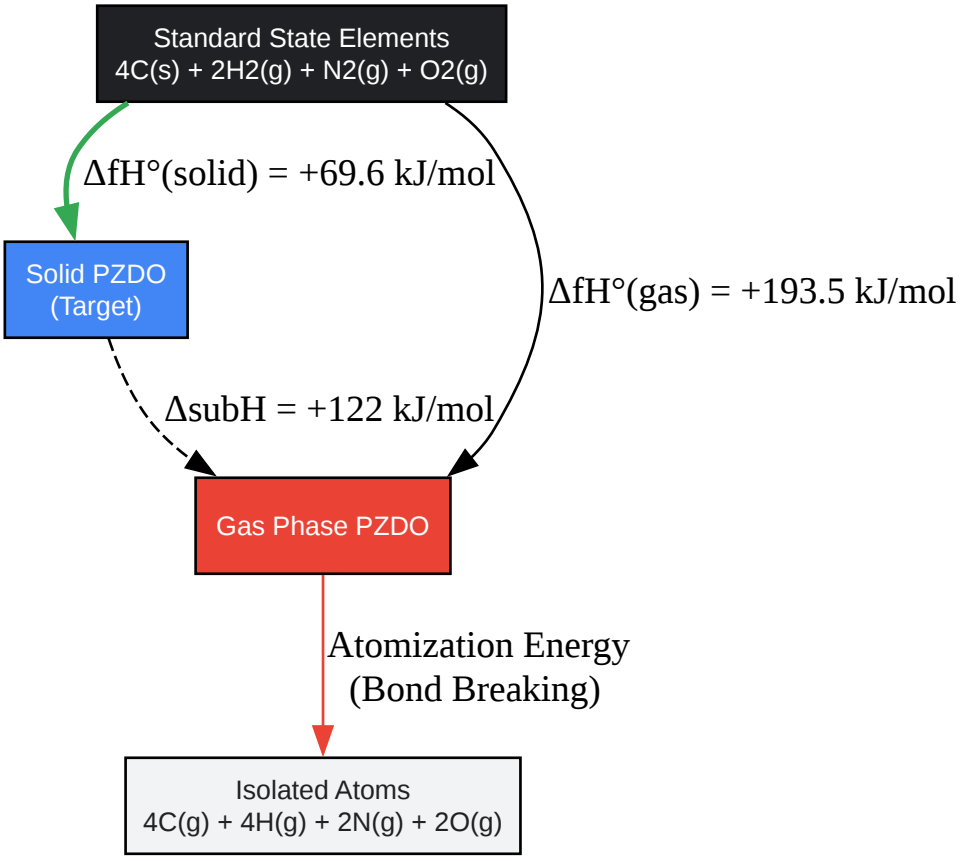

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Figure 2: Thermochemical cycle illustrating the formation and phase transition energetics.

Applications & Implications

- Energetic Cocrystals: PZDO is an excellent coformer for energetic materials (e.g., with 3,4-dinitropyrazole).[1] Its planar structure allows for efficient

  -stacking, while the N-oxide oxygens serve as hydrogen bond acceptors, stabilizing volatile explosives.

- Safety Profile:

  - Impact Sensitivity: PZDO is sensitive to impact, capable of explosion under standard drop-weight tests.[1]

  - Thermal Runaway: The decomposition is autocatalytic and highly exothermic (-1140 J/g). Bulk storage requires temperature monitoring well below the decomposition onset (

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C).

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